

An In-depth Technical Guide to 1-Azido-4-iodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Azido-4-iodobenzene

Cat. No.: B1225664

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **1-Azido-4-iodobenzene**, a chemical compound of interest in various research and development applications.

Core Molecular Data

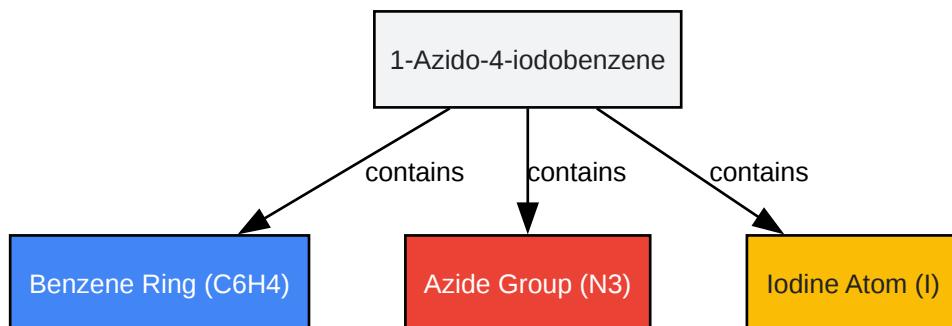
1-Azido-4-iodobenzene is an aromatic compound containing both an azide and an iodine substituent on a benzene ring. Its chemical properties are derived from the interplay of these functional groups.

Property	Value
Molecular Formula	C ₆ H ₄ IN ₃ [1] [2]
Molecular Weight	245.02 g/mol [1]
CAS Number	53694-87-4 [1]

Structural Representation

The structure of **1-Azido-4-iodobenzene** consists of a central benzene ring to which an azide group (-N₃) and an iodine atom (-I) are attached at para positions (positions 1 and 4).

Logical Relationship of 1-Azido-4-iodobenzene Components

[Click to download full resolution via product page](#)

Caption: Molecular components of **1-Azido-4-iodobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Azido-4-iodobenzene | C6H4IN3 | CID 3016836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-azido-4-iodobenzene | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Azido-4-iodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1225664#1-azido-4-iodobenzene-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com